

sec-Butyl methacrylate proper disposal procedures

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Compound of Interest

Compound Name: *sec-Butyl methacrylate*

Cat. No.: *B1582641*

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Proper disposal of **sec-Butyl methacrylate** is critical for ensuring laboratory safety and environmental protection. This flammable and irritant chemical requires careful handling and adherence to specific disposal protocols to mitigate risks. This guide provides essential safety information, step-by-step disposal procedures, and relevant data to support researchers, scientists, and drug development professionals in managing **sec-Butyl methacrylate** waste safely and in compliance with regulations.

Hazard Identification

sec-Butyl methacrylate is classified as a hazardous substance. Understanding its primary hazards is the first step in safe handling and disposal.

Hazard Classification	Description	GHS Code	Citations
Flammable Liquid	Flammable liquid and vapor.	H226	[1] [2] [3] [4] [5]
Skin Irritation	Causes skin irritation.	H315	[1] [2] [3] [4] [5]
Eye Irritation	Causes serious eye irritation.	H319	[1] [2] [3] [4] [5]
Respiratory Irritation	May cause respiratory irritation.	H335	[1] [2] [3] [4] [5]
Skin Sensitization	May cause an allergic skin reaction.	H317	[1] [2]
Aquatic Hazard	Harmful to aquatic life.	-	[2] [5] [6]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **sec-Butyl methacrylate** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#) [\[6\]](#)[\[7\]](#) A complete suit protecting against chemicals and flame-retardant antistatic protective clothing is recommended.[\[2\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[7\]](#) A filter respirator for organic gases and vapors is recommended.[\[6\]](#)

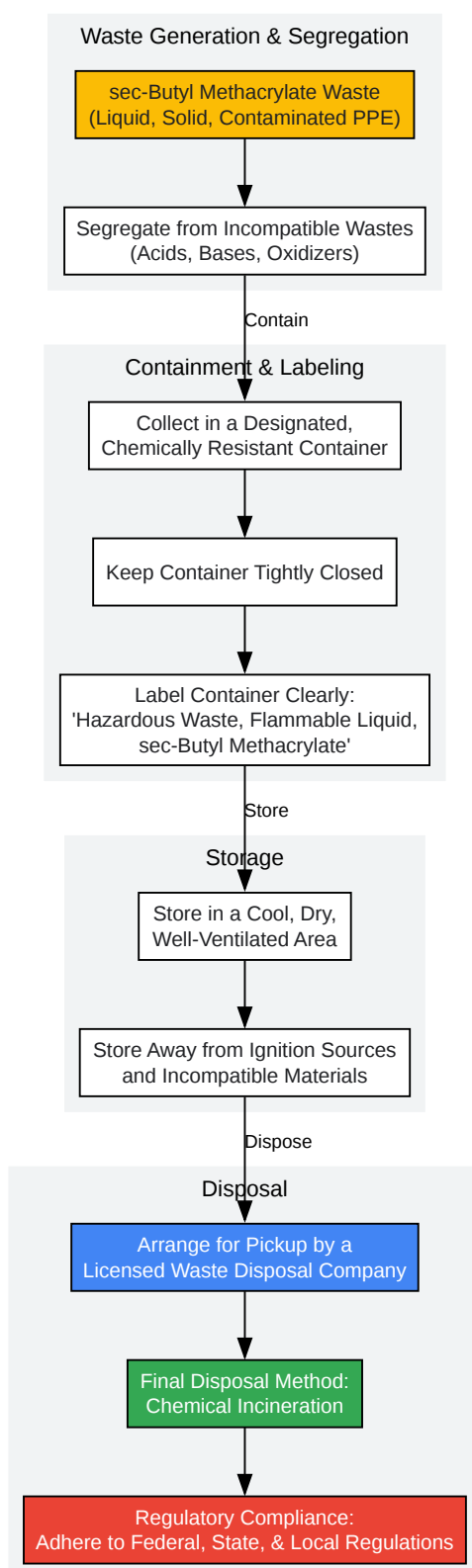
Spill and Leak Procedures

Immediate and appropriate response to a spill is crucial to prevent injury and environmental contamination.

- Ensure Safety: Remove all sources of ignition (open flames, sparks, hot surfaces).[\[7\]](#)[\[8\]](#)
Evacuate non-essential personnel from the area.[\[8\]](#)
- Ventilate the Area: Ensure adequate ventilation.[\[1\]](#)
- Wear PPE: Don the appropriate personal protective equipment before addressing the spill.[\[1\]](#)
[\[8\]](#)
- Contain the Spill: Prevent the spill from spreading and from entering drains, sewers, or waterways.[\[1\]](#)[\[9\]](#)
- Absorb the Spill: Use an inert, non-combustible absorbent material such as sand, diatomaceous earth, acid binder, or universal binder to soak up the spill.[\[1\]](#)[\[7\]](#)
- Collect Waste: Use non-sparking tools and explosion-proof equipment to collect the absorbed material and place it into a suitable, sealable container for disposal.[\[7\]](#)[\[9\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the collected waste as hazardous material according to regulations.[\[1\]](#)

Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **sec-Butyl methacrylate** waste.



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Caption: Workflow for the safe disposal of **sec-Butyl methacrylate** waste.

Step-by-Step Disposal Procedure

Adherence to a systematic disposal procedure is mandatory.

- Waste Collection:
 - Collect all waste materials containing **sec-Butyl methacrylate**, including unused product, contaminated absorbents, and disposable PPE, in a designated hazardous waste container.
 - Do not mix with incompatible materials such as acids, bases, strong oxidizing agents, or peroxides.[\[7\]](#)
- Container Requirements:
 - Use a container that is in good condition, compatible with **sec-Butyl methacrylate**, and can be securely sealed.
 - Keep the container tightly closed when not in use to prevent the release of flammable vapors.[\[9\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and the specific contents ("**sec-Butyl Methacrylate**").
- Storage:
 - Store the waste container in a designated, well-ventilated, cool, and dry hazardous waste accumulation area.[\[9\]](#)
 - The storage area must be away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[7\]](#)
 - Ensure the storage area has no drain or sewer access.[\[6\]](#)
- Final Disposal:

- Disposal must be conducted through a licensed and approved hazardous waste disposal company.[\[2\]](#)[\[7\]](#)
- The recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[10\]](#)
- Never dispose of **sec-Butyl methacrylate** down the drain or with regular laboratory or household trash.[\[1\]](#)
- Contaminated Packaging:
 - Contaminated containers should be completely emptied.[\[3\]](#) After appropriate professional cleaning, they may be reused.[\[9\]](#)
 - Packaging that cannot be properly cleaned must be disposed of in the same manner as the chemical itself.[\[2\]](#)[\[9\]](#)

Quantitative Data

The following tables provide key quantitative data for **sec-Butyl methacrylate**.

Physical and Chemical Hazard Data

Property	Value	Citations
Flash Point	44°C - 54°C	[1] [6]
Flammability Limits	2% (Lower), 8% (Upper)	[1]
Auto-ignition Temperature	290°C	[1]
UN Number	2227	[2] [9] [10]
Transport Hazard Class	3 (Flammable Liquid)	[2] [6] [9]
Packing Group	III	[6] [9]

Ecotoxicity Data

Organism	Test	Result	Citations
Fish (Fathead Minnow)	96h LC50	5.57 - 11 mg/L	[2][9]
Daphnia (Water Flea)	48h LC50	32 mg/L	[2][9]
Algae	72h EC50	31.2 mg/L	[9]
Algae (Green Algae)	96h EC50	57 mg/L	[2]

Experimental Protocols

No specific experimental protocols for the disposal of **sec-Butyl methacrylate** were cited in the searched safety data sheets. The disposal procedures are based on established hazardous waste management principles and regulatory requirements.

Regulatory Compliance

It is the responsibility of the waste generator to ensure that all disposal activities comply with applicable federal, state, and local laws and regulations.[1][9] Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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